

# molecular weight and formula of (S)-1-Boc-2-(hydroxymethyl)piperidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	(S)-1-Boc-2-(Hydroxymethyl)piperidine
Cat. No.:	B158072

[Get Quote](#)

## Technical Guide: (S)-1-Boc-2-(hydroxymethyl)piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-1-Boc-2-(hydroxymethyl)piperidine**, a key chiral intermediate in synthetic organic chemistry and pharmaceutical development. Below, you will find its core physicochemical properties, a summary of its applications, and a generalized synthetic workflow.

## Physicochemical Properties

**(S)-1-Boc-2-(hydroxymethyl)piperidine**, also known as tert-butyl (S)-2-(hydroxymethyl)piperidine-1-carboxylate, is a stable piperidine derivative. The presence of the tert-butoxycarbonyl (Boc) protecting group enhances its utility in multi-step syntheses.

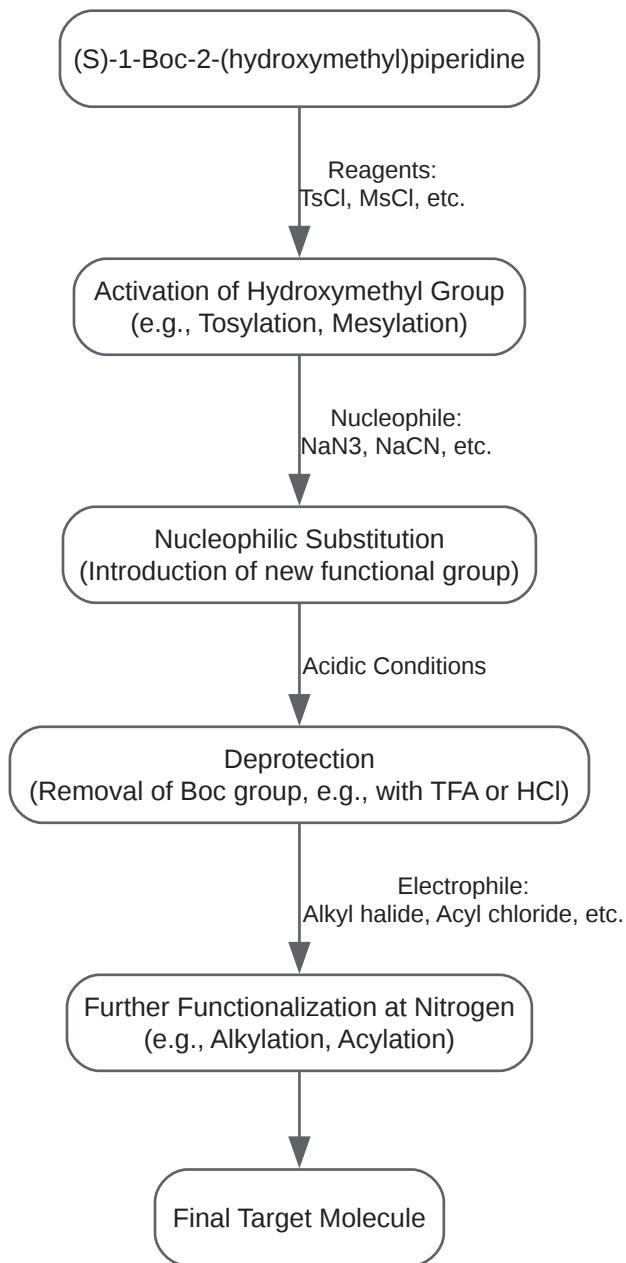
Property	Value
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO
Molecular Weight	215.29 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-white to white solid powder <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	157634-00-9 <a href="#">[1]</a>

## Applications in Synthesis

**(S)-1-Boc-2-(hydroxymethyl)piperidine** is a valuable building block for the synthesis of more complex molecules. Its primary applications are in the development of pharmaceutical agents and agrochemicals.[\[1\]](#) The chiral nature of this compound makes it particularly useful for the stereoselective synthesis of bioactive molecules. It serves as a crucial intermediate in the creation of various piperidine derivatives, which are known to exhibit a wide range of biological activities.[\[1\]](#)[\[2\]](#)

## Generalized Synthetic Workflow

The synthesis of molecules using **(S)-1-Boc-2-(hydroxymethyl)piperidine** as a starting material or intermediate typically follows a series of well-defined steps. The workflow below illustrates a general pathway where the hydroxymethyl group is modified, and the Boc protecting group is subsequently removed to allow for further functionalization of the piperidine ring.



[Click to download full resolution via product page](#)

### A generalized synthetic workflow utilizing **(S)-1-Boc-2-(hydroxymethyl)piperidine**.

This diagram outlines a common synthetic strategy. The specific reagents and conditions for each step would be determined by the desired final product. The activation of the primary alcohol allows for its conversion into a good leaving group, facilitating nucleophilic substitution. Once the desired modification at the 2-position is achieved, the Boc group can be removed under acidic conditions to liberate the secondary amine, which can then undergo a variety of subsequent reactions.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [molecular weight and formula of (S)-1-Boc-2-(hydroxymethyl)piperidine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b158072#molecular-weight-and-formula-of-s-1-boc-2-hydroxymethyl-piperidine>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)